

Essential Safety and Operational Guide for Handling Ethyl Isonicotinate 1-Oxide

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Compound of Interest

Compound Name: Ethyl isonicotinate 1-oxide

Cat. No.: B076975

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This guide provides immediate safety, handling, and disposal protocols for **Ethyl isonicotinate 1-oxide** (CAS RN: 14906-37-7), also known as Ethyl isonicotinate N-oxide. The information is intended for researchers, scientists, and professionals in drug development.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Ethyl isonicotinate 1-oxide** is not readily available in public domains. The following guidance is a synthesis of limited available data for **Ethyl isonicotinate 1-oxide** and more detailed information from the closely related compound, Ethyl isonicotinate. It is imperative to obtain a substance-specific SDS from your supplier and to conduct a thorough risk assessment before handling this chemical.

Immediate Safety Information

Ethyl isonicotinate 1-oxide is classified as harmful if swallowed.^[1] All chemical products should be handled by trained personnel familiar with their potential hazards.

First Aid Measures:

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth. Call a poison control center or doctor for treatment advice.[1]
Skin Contact	Wash off with soap and plenty of water.[2] If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice/attention.
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure. The following recommendations are based on general laboratory best practices and information for related compounds.

PPE Category	Recommended Equipment
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.[2]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use and dispose of contaminated gloves properly.[2]
Body Protection	Laboratory coat. For larger quantities or potential for splashing, consider a chemical-resistant apron or suit.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with appropriate cartridges. [2]

Operational and Handling Plan

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[2] Keep away from heat, sparks, and open flames.[3] The material should be stored at room temperature, sealed, and away from light.[4]

Handling:

- Avoid contact with skin and eyes.[2]
- Avoid inhalation of vapor or mist.[2]
- Use only in a well-ventilated area, such as a chemical fume hood.[2]
- Wash hands thoroughly after handling.[2]
- Take precautionary measures against static discharge.[2]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]

Disposal Plan

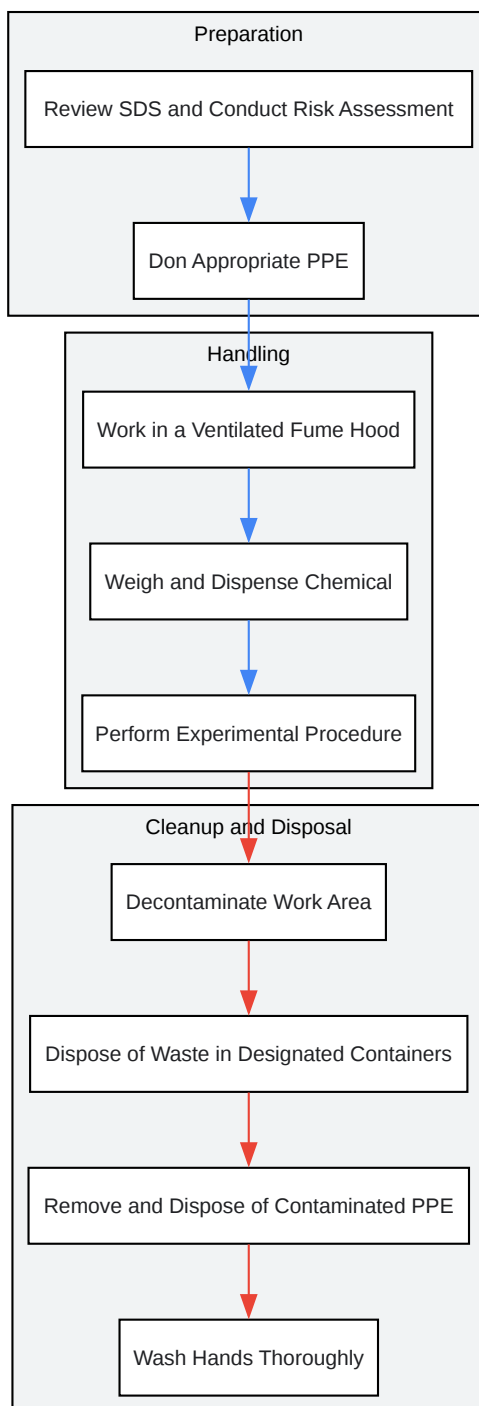
Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2] This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[5]

Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as chemical waste.[2] Contaminated clothing should be removed and washed before reuse.[2]

Experimental Workflow

The following diagram illustrates a safe workflow for handling **Ethyl isonicotinate 1-oxide**.

Safe Handling Workflow for Ethyl Isonicotinate 1-Oxide



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Caption: A workflow diagram for the safe handling of **Ethyl isonicotinate 1-oxide**.

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